

Carnitine Chloride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carnitine Chloride

Cat. No.: B196141

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carnitine chloride, the salt form of L-carnitine, is a quaternary ammonium compound essential for cellular energy metabolism.^[1] Synthesized endogenously from the amino acids lysine and methionine, it plays a pivotal role in the transport of long-chain fatty acids across the inner mitochondrial membrane, a critical step for their subsequent β -oxidation and energy production.^{[2][3]} This document provides an in-depth overview of the biochemical characteristics of **carnitine chloride**, tailored for researchers, scientists, and professionals in drug development. It delves into its physicochemical properties, metabolic functions, involvement in signaling pathways, and relevant experimental protocols.

Physicochemical Properties of Carnitine Chloride

A thorough understanding of the physicochemical properties of **carnitine chloride** is fundamental for its application in research and drug development. These properties influence its solubility, stability, and bioavailability.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ CINO ₃	[4]
Molecular Weight	197.66 g/mol	[4]
Appearance	Crystalline solid	
Melting Point	142 °C	
Water Solubility	Soluble	
Stability	Stable under normal temperatures and pressures; Hygroscopic	

Core Metabolic Function: The Carnitine Shuttle

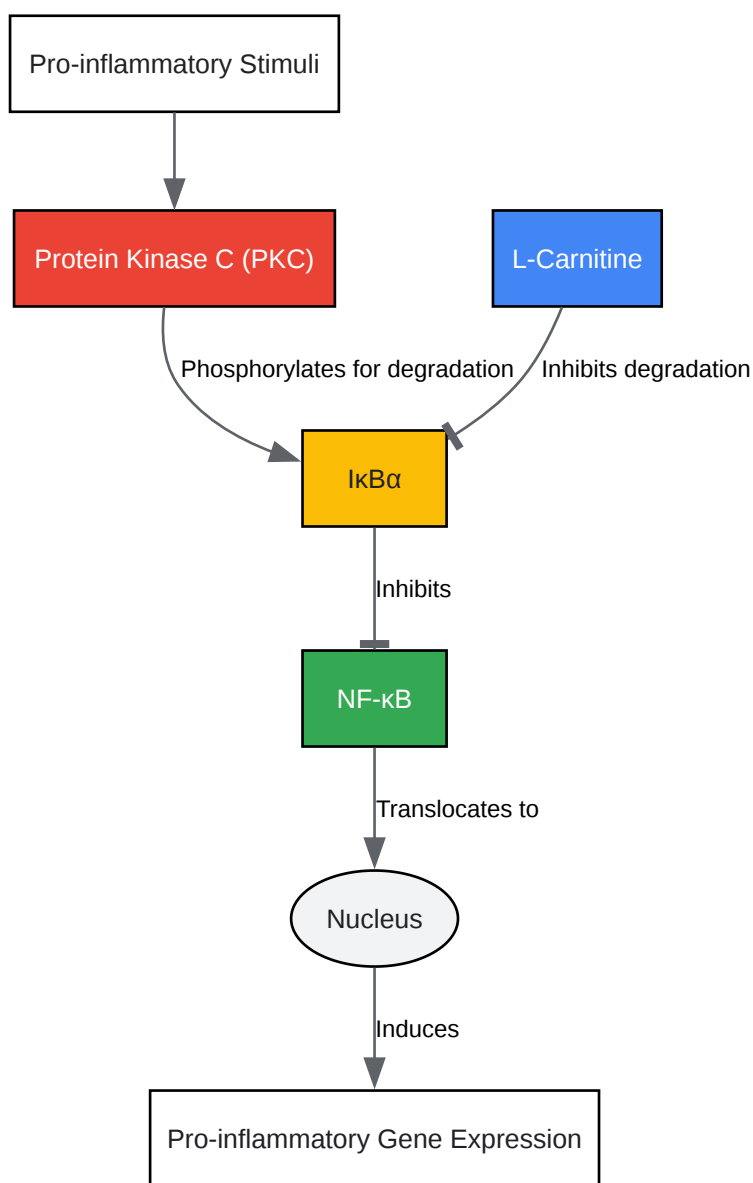
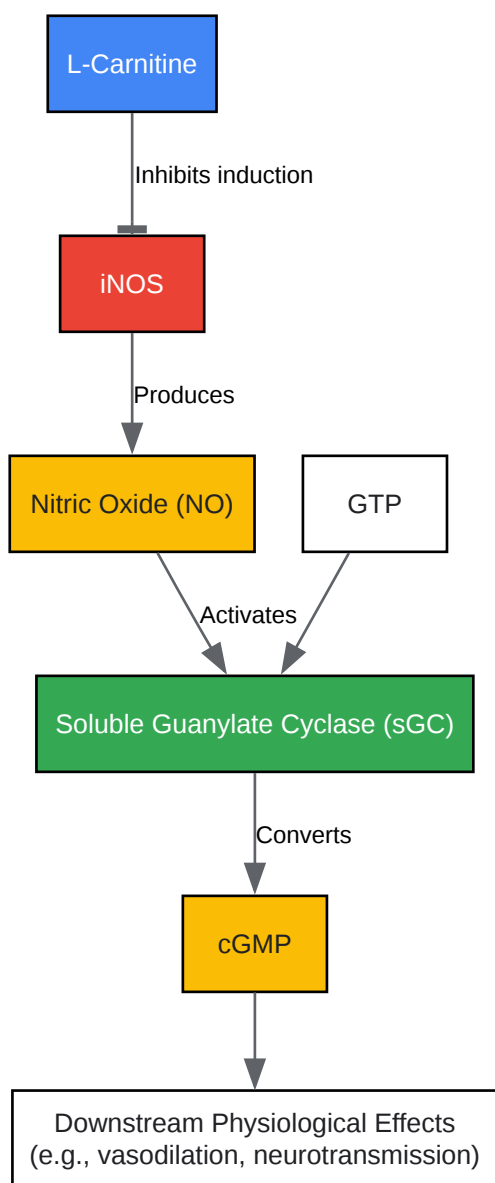
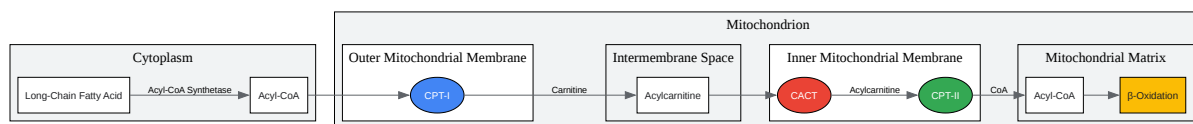
The primary and most well-understood function of carnitine is its role as a carrier molecule in the transport of long-chain fatty acids from the cytoplasm into the mitochondrial matrix. This process, known as the carnitine shuttle, is indispensable for fatty acid oxidation.

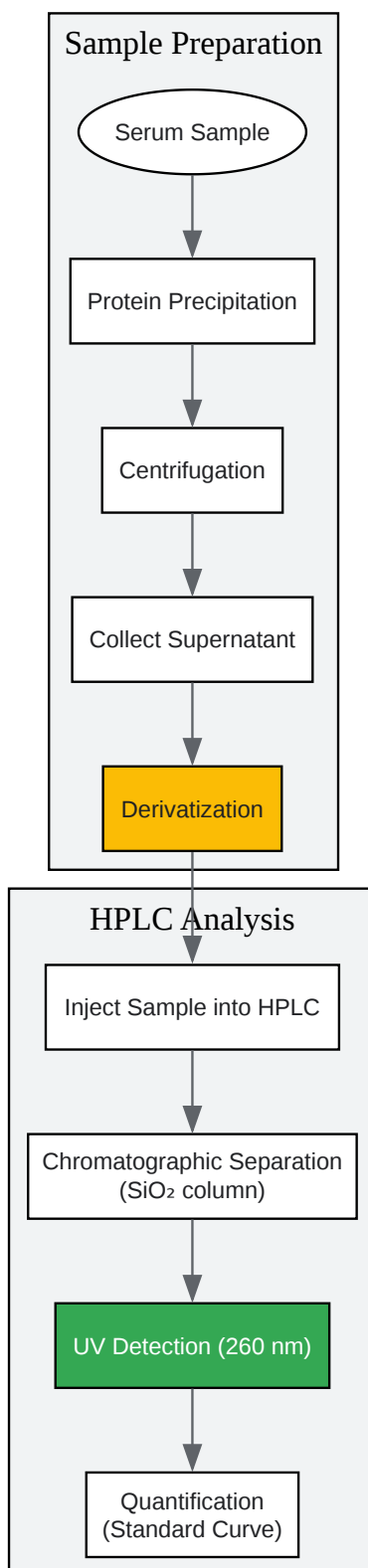
The shuttle involves a series of enzymatic steps:

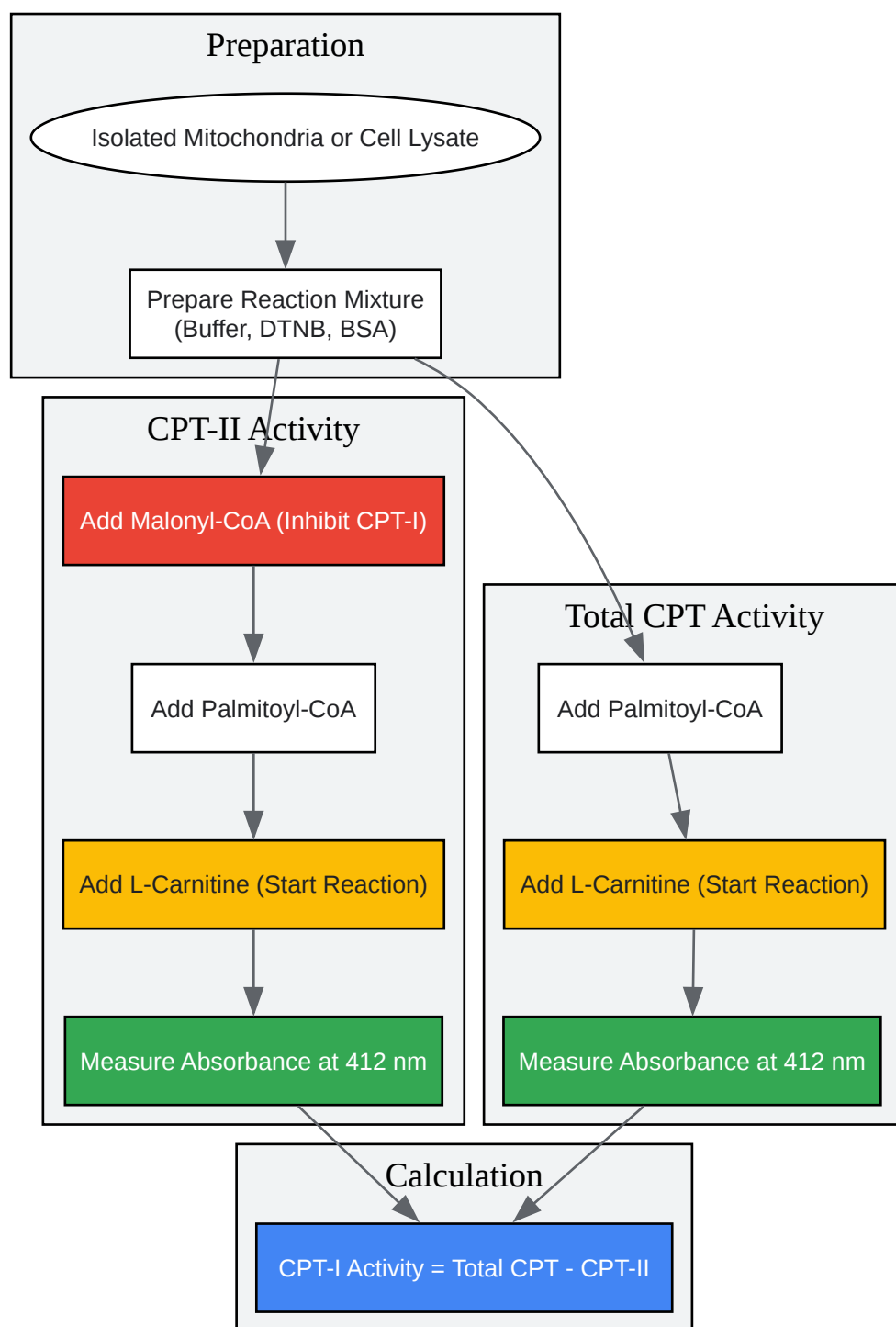
- **Activation of Fatty Acids:** In the cytoplasm, long-chain fatty acids are first activated by conversion to their coenzyme A (CoA) esters, a reaction catalyzed by acyl-CoA synthetase.
- **Formation of Acylcarnitine:** The acyl-CoA is then esterified with carnitine to form acylcarnitine. This reaction is catalyzed by Carnitine Palmitoyltransferase I (CPT-I), an enzyme located on the outer mitochondrial membrane. This is the rate-limiting step in fatty acid oxidation.
- **Translocation across the Inner Mitochondrial Membrane:** Acylcarnitine is transported across the inner mitochondrial membrane into the mitochondrial matrix by the enzyme carnitine-acylcarnitine translocase (CACT).
- **Regeneration of Acyl-CoA:** Within the mitochondrial matrix, Carnitine Palmitoyltransferase II (CPT-II), located on the inner mitochondrial membrane, catalyzes the reverse reaction, transferring the acyl group from carnitine back to CoA to reform acyl-CoA.

- β -Oxidation: The regenerated acyl-CoA is then available to enter the β -oxidation pathway, leading to the production of acetyl-CoA, which subsequently enters the citric acid cycle for ATP generation.

The Carnitine Shuttle Workflow







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- To cite this document: BenchChem. [Carnitine Chloride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196141#biochemical-characteristics-of-carnitine-chloride-for-researchers]

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